

C-H activation using 4-triflylpyridine as a directing group

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Compound of Interest

Compound Name: 4-(Trifluoromethylsulfonyl)pyridine

CAS No.: 1408279-29-7

Cat. No.: B6351488

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Alternative Directing Groups and Resources

For those interested in pyridine-based directing groups for C-H activation, the 2-pyridyl group is a widely used and highly effective choice. It forms a stable 5-membered metallacycle upon coordination to the metal center, enabling the selective functionalization of C-H bonds at the ortho-position of an attached aromatic ring.

Key advantages of the 2-pyridyl directing group:

- **Strong Coordination:** The nitrogen atom of the pyridine ring is a good Lewis base and effectively coordinates to a variety of transition metals, including palladium, rhodium, and ruthenium.
- **Robustness:** The 2-pyridyl group is stable under a wide range of reaction conditions.
- **Versatility:** It can be used to direct a variety of C-H activation reactions, including arylation, alkylation, and olefination.

For detailed protocols and applications of established directing groups in C-H activation, the following resources are recommended:

- **Chemical Reviews:** This journal publishes comprehensive reviews on various topics in chemistry, including C-H activation. A search for "C-H activation directing groups" will provide numerous authoritative articles.
- **Organic Letters and Journal of the American Chemical Society (JACS):** These journals are leading publications for original research in organic chemistry and frequently feature new developments in C-H activation.
- **Books on C-H Activation:** Several books dedicated to this topic provide a thorough overview of the field, including chapters on directing groups.

In conclusion, while the concept of exploring new directing groups is a valid and active area of research, 4-triflylpyridine is not a viable candidate due to its fundamental chemical properties. Researchers are advised to consult the extensive literature on established directing groups for their C-H activation studies.

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